

# CCT128930 solubility issues and solutions

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## Compound of Interest

Compound Name: CCT128930

Cat. No.: B1683974

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## CCT128930 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **CCT128930**. Below you will find troubleshooting guides and frequently asked questions to assist in your experimental workflows.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CCT128930**?

A1: The most commonly recommended solvent for creating stock solutions of **CCT128930** is Dimethyl Sulfoxide (DMSO).<sup>[1][2][3][4]</sup> It is soluble in DMSO up to concentrations ranging from 5 mg/mL to 50 mM.<sup>[1][3]</sup> For in vitro assays, it is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound.<sup>[2]</sup>

Q2: Can I dissolve **CCT128930** in other solvents?

A2: Yes, other solvents can be used, although DMSO is the most effective for high-concentration stock solutions. **CCT128930** is also soluble in ethanol to approximately 5 mg/mL and in Dimethylformamide (DMF) to 2 mg/mL.<sup>[2][3]</sup> However, it is practically insoluble in water.<sup>[2]</sup>

Q3: What should I do if **CCT128930** does not fully dissolve in DMSO?

A3: If you encounter difficulty dissolving **CCT128930** in DMSO, gentle warming of the solution to 60°C and ultrasonic treatment can aid in dissolution.<sup>[5][6]</sup> Ensure you are using a high purity, anhydrous grade of DMSO.

Q4: How should I prepare stock solutions of **CCT128930**?

A4: To prepare a stock solution, add the appropriate volume of your chosen solvent (e.g., DMSO) to the vial containing the solid **CCT128930** to achieve the desired concentration. It is recommended to aliquot the stock solution into smaller volumes for single use to avoid repeated freeze-thaw cycles, which can degrade the compound.<sup>[5]</sup>

Q5: How should I store **CCT128930** and its stock solutions?

A5: Solid **CCT128930** should be stored at -20°C for long-term stability.<sup>[1]</sup> Stock solutions in DMSO can be stored at -80°C for up to two years or at -20°C for up to one year.<sup>[5]</sup>

## Solubility Data

The solubility of **CCT128930** can vary slightly between different batches and suppliers. The following table summarizes the reported solubility data in various solvents.

Solvent	Concentration (mg/mL)	Concentration (mM)	Source
DMSO	33.33	97.50	MedchemExpress[5] [6]
DMSO	25	73.13	Selleck Chemicals[2]
DMSO	5	14.63	Cayman Chemical[3]
DMSO	36.67	107.27	Taizhou Crene Biotechnology[4]
DMSO	N/A	50	Abcam[1]
Ethanol	5	14.63	Selleck Chemicals[2]
DMF	2	5.85	Cayman Chemical[3]
Water	Insoluble	Insoluble	Selleck Chemicals[2]
DMSO:PBS (pH 7.2) (1:1)	0.5	1.46	Cayman Chemical[3]

## Troubleshooting Guide

Issue: My **CCT128930** precipitates when I dilute my DMSO stock solution into an aqueous buffer for my assay.

- Cause: This is a common issue when a compound that is highly soluble in an organic solvent like DMSO is introduced into an aqueous buffer where its solubility is significantly lower. The rapid change in solvent polarity causes the compound to precipitate out of the solution.
- Solution:
  - Minimize Final DMSO Concentration: Keep the final concentration of DMSO in your aqueous solution as low as possible, typically below 1%.
  - Use a Co-solvent System for Dilution: For in vivo experiments, a co-solvent system is often necessary. A common formulation involves a mixture of DMSO, PEG300, Tween-80,

and saline.<sup>[6][7]</sup> This helps to maintain the solubility of the compound in the aqueous environment.

- Stepwise Dilution: Instead of a single large dilution, try a stepwise dilution, gradually introducing the aqueous buffer to the DMSO stock.

Issue: I am having trouble preparing a formulation of **CCT128930** for in vivo studies.

- Cause: **CCT128930** has poor aqueous solubility, making direct administration in a simple saline solution unfeasible.
- Solution: Utilize a formulation with co-solvents and surfactants. Several suppliers provide tested in vivo formulations. For example:
  - Formulation 1: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. This formulation results in a clear solution with a solubility of at least 2.08 mg/mL (6.08 mM).<sup>[6]</sup>
  - Formulation 2: 10% DMSO and 90% corn oil. This also yields a clear solution with a solubility of at least 2.08 mg/mL.<sup>[5][6]</sup>
  - Formulation 3: A 1 mL working solution can be prepared by adding 50 µL of a 40 mg/mL DMSO stock solution to 400 µL of PEG300, mixing, then adding 50 µL of Tween-80, mixing again, and finally adding 500 µL of ddH<sub>2</sub>O.<sup>[7]</sup> This solution should be used immediately.<sup>[7]</sup>

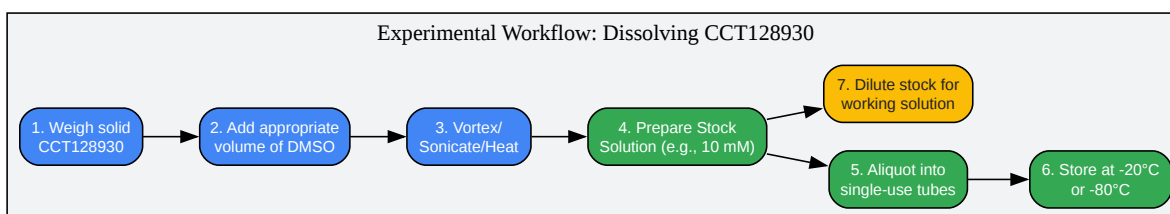
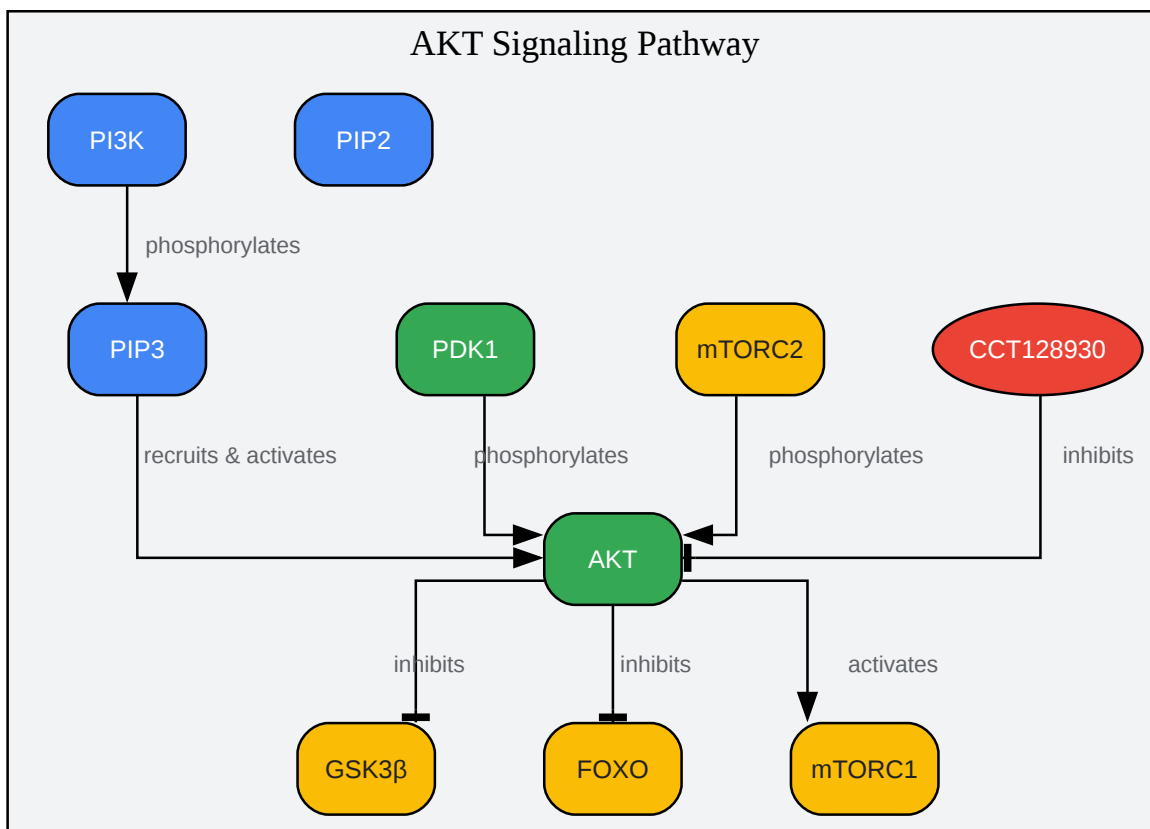
## Experimental Protocols

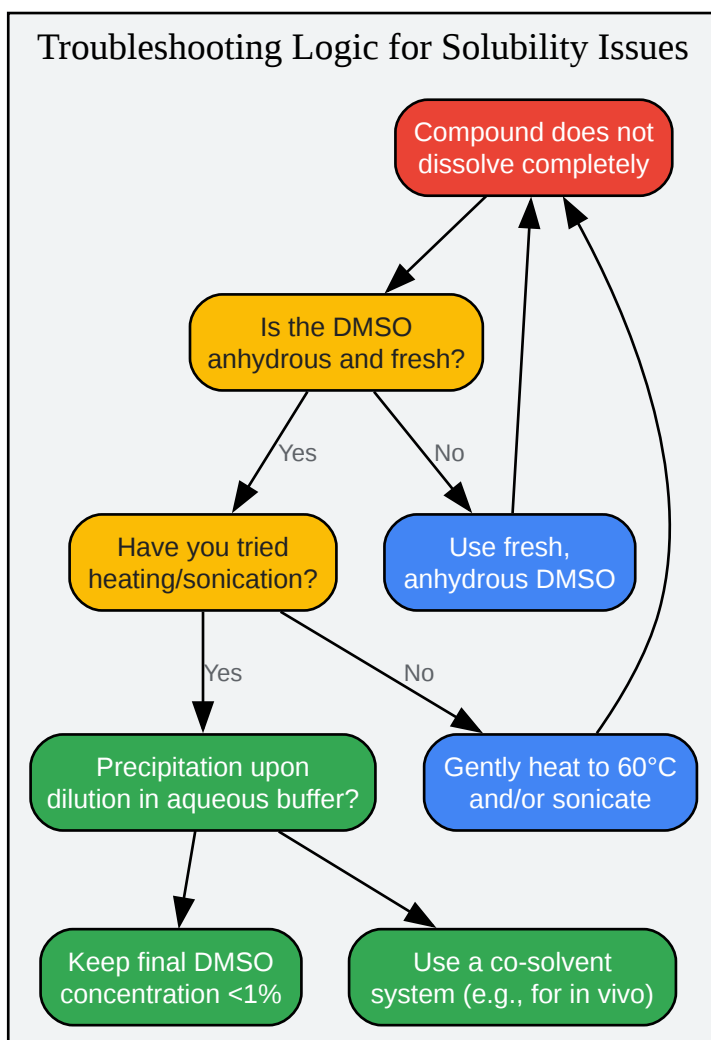
Protocol for Preparing a 10 mM Stock Solution of **CCT128930** in DMSO

- Materials:
  - **CCT128930** (Molecular Weight: 341.84 g/mol )
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes
  - Vortexer

- Water bath or heat block (optional)
- Sonicator (optional)
- Procedure:
  1. Weigh out the desired amount of **CCT128930**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.418 mg of **CCT128930**.
  2. Add the appropriate volume of DMSO to the solid compound. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
  3. Vortex the solution thoroughly for several minutes to facilitate dissolution.
  4. If the compound does not fully dissolve, you can warm the solution to 60°C for a short period and/or use a sonicator.
  5. Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  6. Store the aliquots at -20°C or -80°C.

## Visualizations





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## References

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